

# BI-6901: A Technical Guide to its Effects on Inflammatory Cell Migration

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Compound of Interest		
Compound Name:	BI-6901	
Cat. No.:	B606093	Get Quote

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### **Abstract**

**BI-6901** is a potent and selective small molecule antagonist of the C-C chemokine receptor 10 (CCR10). This receptor and its ligands, CCL27 and CCL28, play a crucial role in mediating the migration of inflammatory cells, particularly to the skin and mucosal tissues. This technical guide provides a comprehensive overview of the effects of **BI-6901** on inflammatory cell migration, detailing its mechanism of action, in vitro and in vivo efficacy, and the experimental protocols used to evaluate its activity. The information presented is intended to support further research and development of CCR10 antagonists as potential therapeutics for inflammatory diseases.

## Introduction

Inflammatory cell migration is a key process in the pathogenesis of numerous inflammatory and autoimmune diseases. Chemokine receptors, such as CCR10, are critical mediators of this process, making them attractive targets for therapeutic intervention. CCR10 is primarily expressed on T lymphocytes and B lymphocytes and is involved in their recruitment to sites of inflammation, particularly in the skin.[1][2] Its ligands, CCL27 and CCL28, are expressed in epithelial tissues, creating a chemotactic gradient that drives the migration of CCR10-expressing cells.

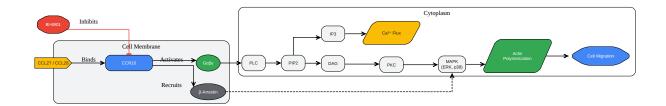


**BI-6901** is the first potent and selective small molecule inhibitor of CCR10 suitable for in vivo studies.[2] This document summarizes the available quantitative data on the effects of **BI-6901**, provides detailed experimental methodologies, and visualizes the key pathways and workflows.

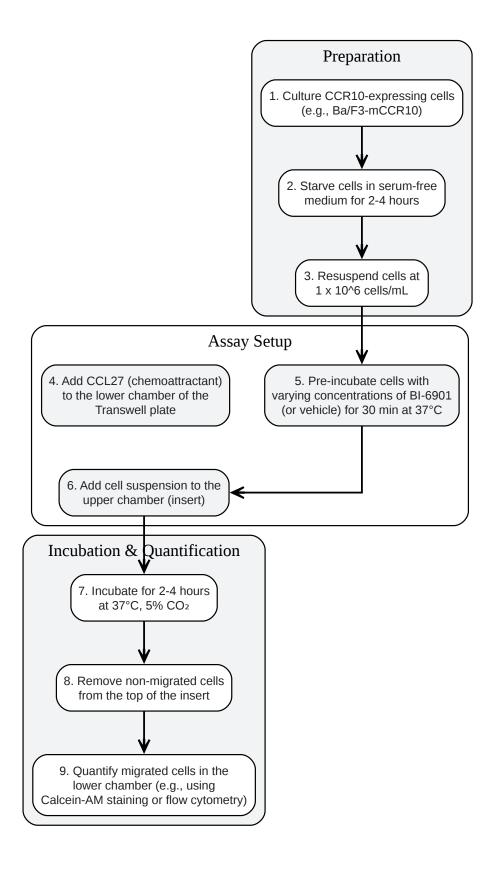
## **Mechanism of Action: CCR10 Signaling Pathway**

**BI-6901** exerts its anti-inflammatory effects by antagonizing the CCR10 receptor, a G protein-coupled receptor (GPCR). Upon binding of its cognate ligands (CCL27 or CCL28), CCR10 initiates a downstream signaling cascade that ultimately leads to cell migration. This process involves the activation of heterotrimeric G proteins and the recruitment of  $\beta$ -arrestin. **BI-6901**, as an antagonist, blocks these initial steps, thereby inhibiting the subsequent cellular responses.

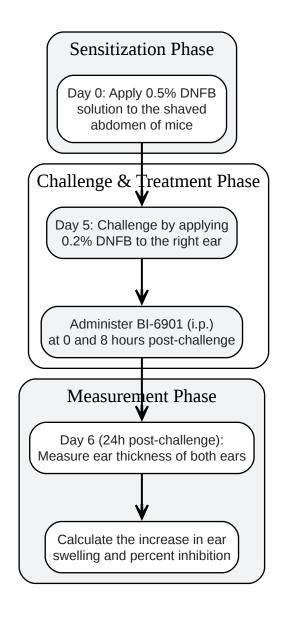












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## References

- 1. Pardon Our Interruption [opnme.com]
- 2. Pardon Our Interruption [opnme.com]







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